

# "Tau-aggregation-IN-3" chemical properties and structure

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## Compound of Interest

Compound Name: *Tau-aggregation-IN-3*

Cat. No.: *B15619103*

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## An In-depth Technical Guide on Tau-aggregation-IN-3

Disclaimer: This document summarizes the publicly available information on "**Tau-aggregation-IN-3**" (CAS No. 3032869-59-0). It is important to note that detailed experimental protocols, in-depth mechanistic studies, and specific signaling pathway information are not readily available in the public domain or peer-reviewed literature. The information presented herein is primarily compiled from chemical vendor databases and patent literature, and as such, should be considered for research purposes only.

## Introduction

Tauopathies, including Alzheimer's disease, are a class of neurodegenerative disorders characterized by the aggregation of the microtubule-associated protein Tau. In a pathological state, Tau protein undergoes post-translational modifications, leading to its detachment from microtubules and subsequent aggregation into neurofibrillary tangles (NFTs). These aggregates are a hallmark of Alzheimer's disease and are closely correlated with cognitive decline. The inhibition of Tau aggregation is therefore a primary therapeutic strategy in the development of novel treatments for these devastating diseases. "**Tau-aggregation-IN-3**" is a small molecule identified as an inhibitor of Tau protein aggregation.

## Chemical Properties and Structure

"**Tau-aggregation-IN-3**," also referred to as "compound 9" in some contexts, is a Tau protein aggregation inhibitor.<sup>[1]</sup> The fundamental chemical and physical properties of this compound are summarized in the table below.

Property	Value	Source
CAS Number	3032869-59-0	<sup>[1]</sup>
Molecular Formula	C <sub>16</sub> H <sub>17</sub> N <sub>5</sub> O <sub>3</sub> S <sub>2</sub>	(Calculated)
Molecular Weight	391.47 g/mol	(Calculated)
SMILES	CN(S(C) (=O)=O)c1nc(cs1)C(=O)NCCn 1nc(s1)c1ccc(OC)cc1	(Vendor Information)

Chemical Structure:

Caption: 2D Chemical Structure of **Tau-aggregation-IN-3**.

## Biological Activity

"**Tau-aggregation-IN-3**" has been identified as an inhibitor of Tau protein aggregation. In cell-based assays, it demonstrates an EC<sub>50</sub> of 4.816 μM.<sup>[1]</sup> This inhibitory activity suggests its potential as a research tool for studying Tau pathology and as a starting point for the development of therapeutics for Alzheimer's disease and other tauopathies.

Biological Data	Value	Source
Target	Tau protein aggregation	<sup>[1]</sup>
EC <sub>50</sub>	4.816 μM (cell-based aggregation inhibition)	<sup>[1]</sup>

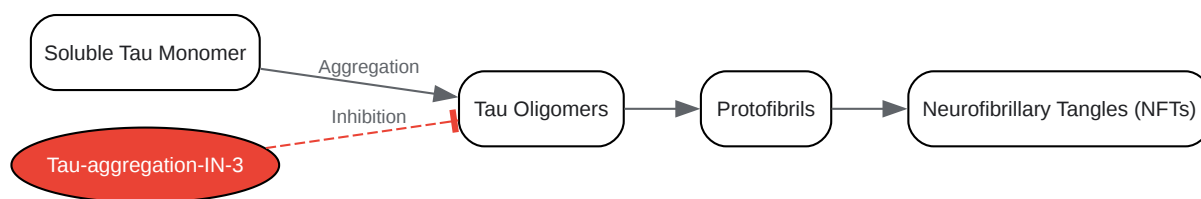
## Mechanism of Action (Hypothesized)

The precise mechanism of action for "**Tau-aggregation-IN-3**" has not been detailed in publicly available literature. However, small molecule inhibitors of Tau aggregation typically function

through one or more of the following mechanisms:

- **Binding to Tau Monomers:** The inhibitor may bind to monomeric Tau protein, stabilizing a conformation that is less prone to aggregation.
- **Interference with Oligomerization:** The compound might interact with early-stage Tau oligomers, preventing their further assembly into larger fibrils.
- **Capping Fibril Ends:** The inhibitor could bind to the ends of growing Tau fibrils, thereby blocking the addition of new Tau monomers.
- **Disaggregation of Existing Fibrils:** Some inhibitors have been shown to promote the disassembly of mature Tau fibrils.

The following diagram illustrates the general principle of Tau aggregation and its inhibition.



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Caption: Hypothesized mechanism of Tau aggregation inhibition.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of "**Tau-aggregation-IN-3**" are not available in published scientific literature. For researchers interested in utilizing this compound, it is recommended to source it from a reputable chemical supplier who can provide a certificate of analysis detailing its purity and characterization data.

For general guidance, a typical workflow for evaluating a novel Tau aggregation inhibitor might involve the following steps:



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Caption: General workflow for testing Tau aggregation inhibitors.

## Conclusion

"**Tau-aggregation-IN-3**" is a small molecule inhibitor of Tau protein aggregation with demonstrated activity in cell-based assays. While its chemical structure and basic biological activity are known, a comprehensive understanding of its mechanism of action, synthesis, and in-depth biological characterization awaits further disclosure in the scientific literature. This compound represents a valuable tool for researchers investigating the mechanisms of tauopathy and for those in the early stages of drug discovery for Alzheimer's disease and related neurodegenerative disorders. Further studies are required to elucidate its full therapeutic potential.

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## References

- 1. [patents.justia.com](https://patents.justia.com) [patents.justia.com]

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